

# Safeguarding Researchers: Personal Protective Equipment and Disposal Protocols for SARS-CoV-2

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## Compound of Interest

Compound Name: SARS-CoV-2-IN-89

Cat. No.: B15568713

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Essential guidance for laboratory professionals on the safe handling and disposal of materials related to SARS-CoV-2, ensuring operational safety and mitigating contamination risks.

As research into SARS-CoV-2 continues, ensuring the safety of laboratory personnel is paramount. This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with SARS-CoV-2. It outlines the necessary personal protective equipment (PPE), detailed operational protocols, and comprehensive disposal plans to minimize the risk of exposure and ensure a safe laboratory environment. The information provided is based on current guidelines from recognized authorities and best practices in biosafety.

## Risk Assessment and Biosafety Levels

Before initiating any work with SARS-CoV-2, a thorough biological risk assessment must be conducted.<sup>[1][2][3][4][5]</sup> This process is crucial for identifying potential hazards associated with the specific procedures and the infectious agent, evaluating the risks, and implementing appropriate control measures.<sup>[1][2][3]</sup> The risk assessment will determine the appropriate Biosafety Level (BSL) for the planned experiments.

For activities involving SARS-CoV-2, the following biosafety levels are generally recommended:

- Biosafety Level 2 (BSL-2): BSL-2 is suitable for handling patient samples and performing diagnostic tests that are not likely to generate infectious aerosols.
- Biosafety Level 2 with enhanced precautions (BSL-2+): This level is often required for procedures with a higher potential for aerosol generation, such as vortexing or sonicating.
- Biosafety Level 3 (BSL-3): BSL-3 is necessary for experiments involving high concentrations of the virus, virus propagation, or procedures with a high likelihood of generating infectious aerosols.

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical for preventing laboratory-acquired infections. The following tables summarize the recommended PPE for handling SARS-CoV-2 and quantitative data on their effectiveness.

### Recommended PPE for SARS-CoV-2 Handling

PPE Component	BSL-2 Laboratory	BSL-2 with Enhanced Precautions
Gown	Disposable, solid-front, back-tying gown	Disposable, solid-front, back-tying gown
Gloves	Two pairs of nitrile or latex gloves	Two pairs of nitrile or latex gloves
Eye Protection	Safety glasses with side shields or goggles	Goggles or a face shield
Respiratory Protection	Not typically required	N95 respirator or higher

## Quantitative Data on PPE Effectiveness

### Respirator and Mask Filtration Efficiency

Mask Type	Filtration Efficiency	Test Agent
N95 Respirator	≥95%	0.3 μm particles (NaCl aerosol)[6]

| Surgical Mask | Varies widely | Not rated for specific particle filtration |

#### Gown Barrier Performance (ANSI/AAMI PB70 Classification)

Level	Barrier Performance	Test
Level 1	Minimal fluid barrier	Water spray
Level 2	Low fluid barrier	Water spray and hydrostatic pressure
Level 3	Moderate fluid barrier	Water spray and higher hydrostatic pressure

| Level 4 | Highest fluid and viral barrier | Viral penetration test (ASTM F1671)[\[7\]](#)[\[8\]](#) |

#### Glove Breakthrough Times for Common Disinfectants

Disinfectant	Glove Material	Breakthrough Time (minutes)
Ethanol (70%)	Nitrile	>480
	Latex	>480
Isopropyl Alcohol (70%)	Nitrile	<10 <a href="#">[9]</a>
	Latex	<10 <a href="#">[9]</a>
Sodium Hypochlorite (10%)	Nitrile	>480

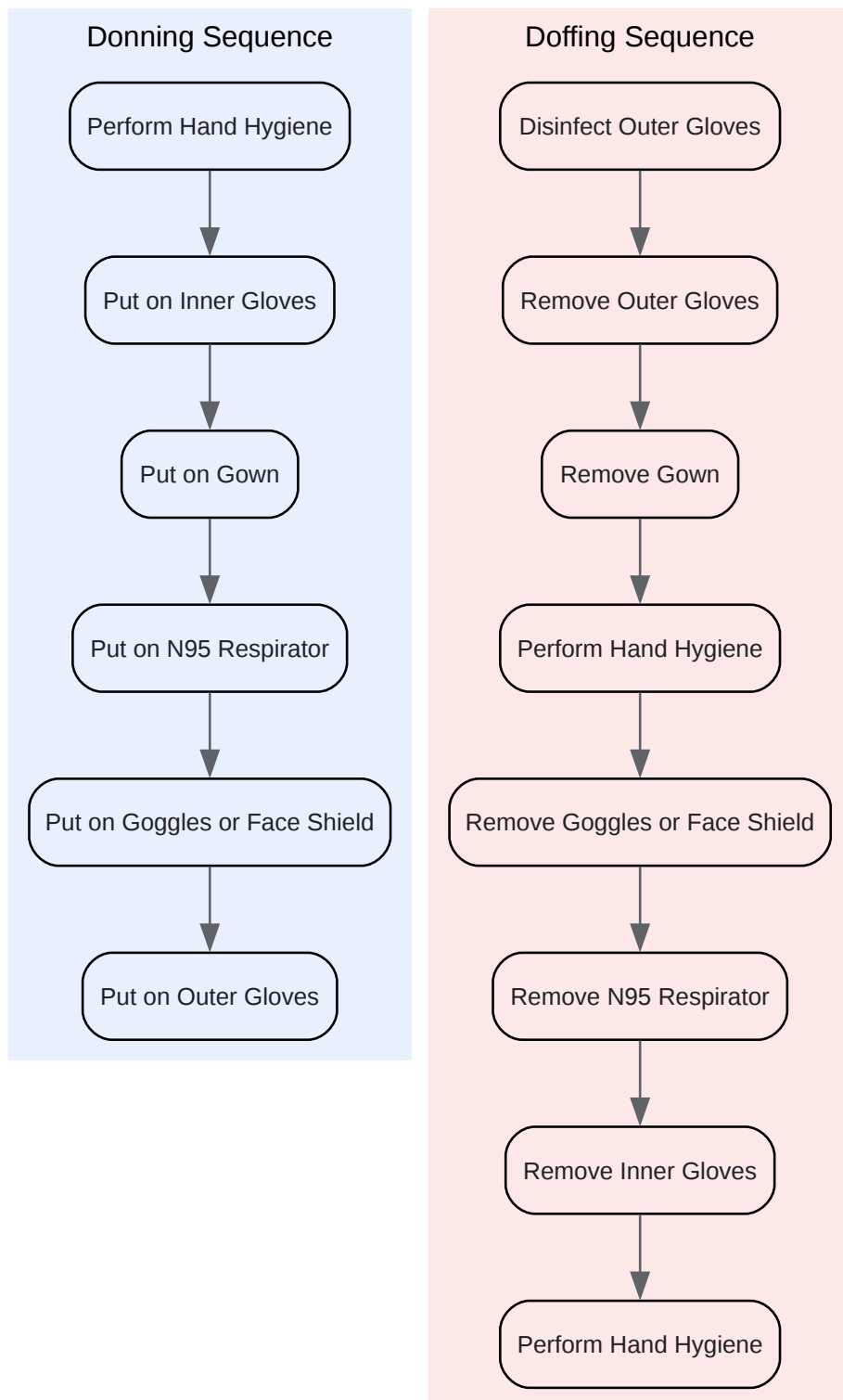
| | Latex | >480 |

## Operational Plans: Donning and Doffing of PPE

The correct sequence for putting on (donning) and taking off (doffing) PPE is critical to prevent self-contamination.

## Donning and Doffing Workflow for BSL-2+

## PPE Donning and Doffing Workflow (BSL-2+)

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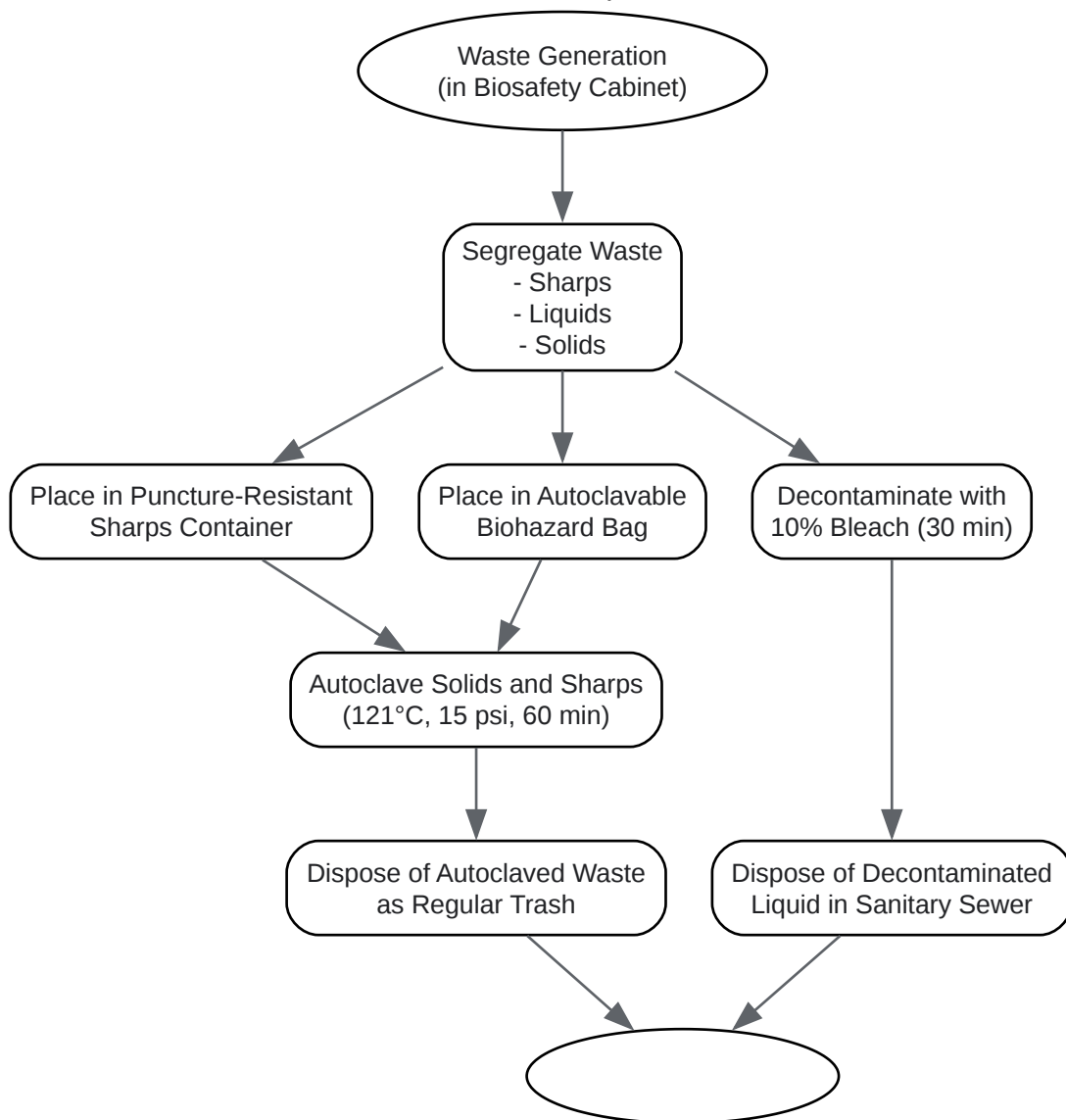
Caption: Step-by-step process for correctly putting on and taking off PPE.

## Disposal Plan for Contaminated Materials

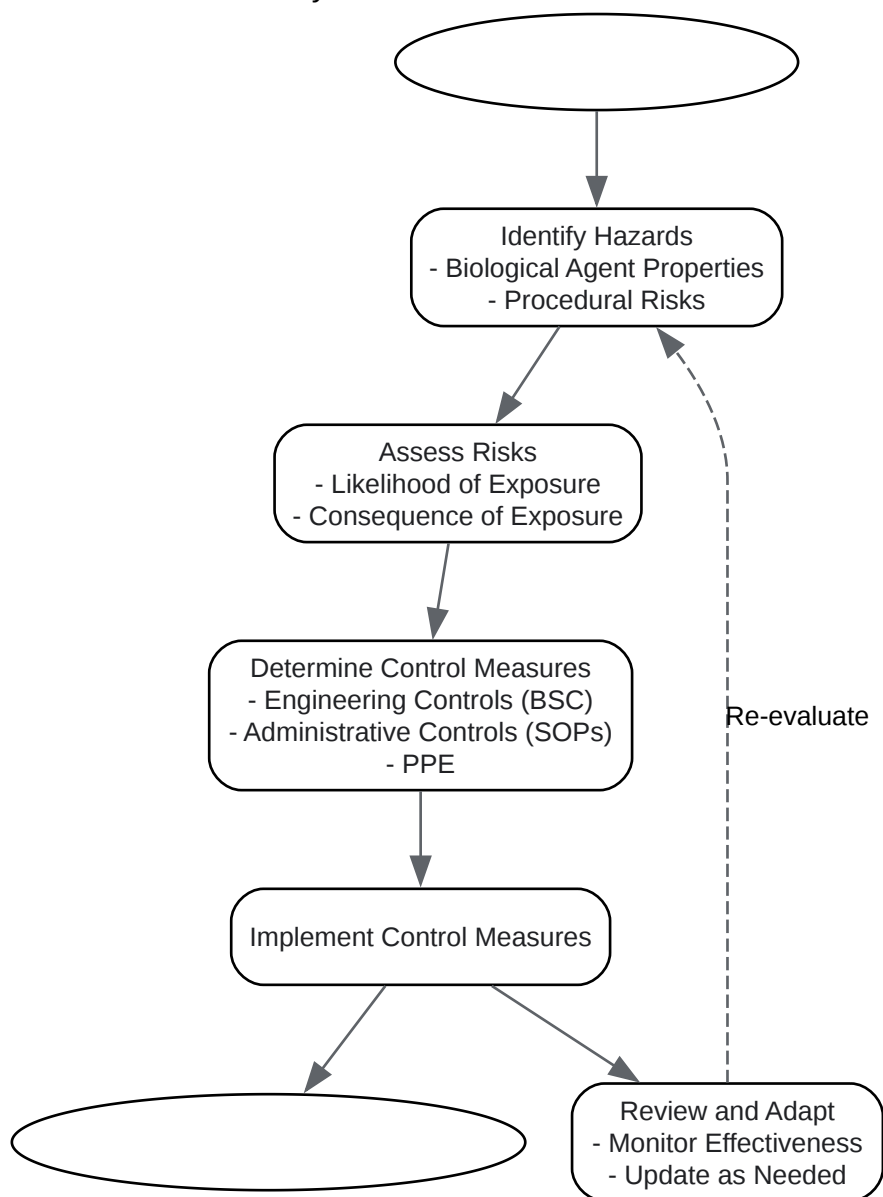
All waste generated from the handling of SARS-CoV-2 is considered biohazardous and must be decontaminated before disposal.<sup>[10][11][12][13][14]</sup>

## Biohazardous Waste Disposal Workflow

## Biohazardous Waste Disposal Workflow



## Laboratory Risk Assessment Workflow



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